

safety and handling guidelines for F-Peg2-SO-cooh

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F-Peg2-SO-cooh

Cat. No.: B12417678

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of F-Peg2-SO-cooh

This guide provides comprehensive safety and handling information for **F-Peg2-SO-cooh**, intended for researchers, scientists, and professionals in drug development. The following sections detail the material's hazards, safe handling procedures, and emergency responses, based on available safety data.

Disclaimer: This document is intended as a guide and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) and internal laboratory safety protocols before handling this chemical.

Compound Identification and Properties

F-Peg2-SO-cooh is a chemical compound with the following identifiers:

- Chemical Name: F-PEG2-SO2-COOH
- CAS Number: Not specified in the provided documents.
- Molecular Formula: C₈H₁₅FO₆S
- Molecular Weight: 258.26 g/mol

Hazard Identification and Classification

F-Peg2-SO-cooh is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification for **F-Peg2-SO-cooh**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Pictogram: (Note: The specific pictogram was not available in the search results, but based on the classification, it would include a health hazard and an environmental hazard symbol.)

Signal Word: (Note: The signal word was not provided in the available data.)

Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is mandatory to ensure safety when handling **F-Peg2-SO-cooh**.

Table 2: Precautionary Statements for **F-Peg2-SO-cooh**

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P273	Avoid release to the environment.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P391	Collect spillage.
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to minimize exposure.

- **Eye Protection:** Wear chemical safety goggles that have been tested and approved under government standards such as NIOSH (US) or EN 166 (EU).
- **Hand Protection:** Handle with gloves. Nitrile rubber gloves with a minimum layer thickness of 0.11 mm are recommended. Gloves must be inspected before use and disposed of properly after use. Wash and dry hands thoroughly after handling.
- **Skin and Body Protection:** Choose body protection appropriate for the task, considering the concentration and amount of the hazardous substance in the specific workplace.
- **Respiratory Protection:** For nuisance levels of dust, use type N95 (US) or type P1 (EN 143) dust masks. Respirators and their components should be tested and approved under relevant government standards.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

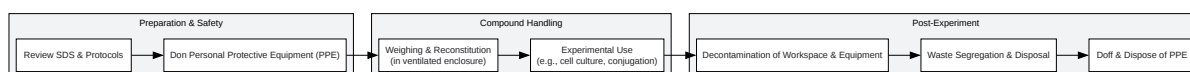
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Eye Contact: Remove any contact lenses and immediately flush eyes with large amounts of water. Ensure adequate flushing by separating the eyelids with fingers. Promptly call a physician.
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.

Storage and Disposal

- Storage: Keep the container tightly closed in a cool, well-ventilated place.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Avoid release to the environment.

Experimental Workflow

While specific experimental protocols for **F-Peg2-SO-cooh** are not available, a general workflow for handling such a chemical in a laboratory setting is outlined below. This diagram illustrates the logical progression from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Caption: General Laboratory Workflow for Handling **F-Peg2-SO-cooh**.

Note: No specific signaling pathways involving **F-Peg2-SO-cooh** were identified in the available literature. Research in this area would be required to elucidate its biological

interactions and mechanisms of action.

- To cite this document: BenchChem. [safety and handling guidelines for F-Peg2-SO-cooh]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417678#safety-and-handling-guidelines-for-f-peg2-so-cooh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com